

# A Comparative Genomic Guide to Ionone Biosynthesis Across Plant Species

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Allyl alpha-ionone*

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This guide provides a comparative overview of the genomics of ionone biosynthesis in the plant kingdom. Ionones, a class of aromatic compounds, are crucial for the flavor and fragrance of many fruits and flowers and are of significant interest for applications in the food, cosmetic, and pharmaceutical industries. This document delves into the key enzymes, their genetic diversity, and the pathways leading to the production of these valuable volatile compounds.

## The Central Role of Carotenoid Cleavage Dioxygenases (CCDs)

The biosynthesis of ionones from carotenoids is primarily catalyzed by a family of non-heme iron-dependent enzymes known as Carotenoid Cleavage Dioxygenases (CCDs).<sup>[1][2][3][4]</sup> These enzymes facilitate the oxidative cleavage of specific double bonds within the polyene chain of carotenoid substrates, leading to the formation of various apocarotenoids, including the C13-norisoprenoid ionones.<sup>[1][5]</sup>

The CCD gene family is ancient and widely distributed across the plant kingdom, with members classified into several subfamilies based on their sequence homology and substrate specificity.<sup>[6][7]</sup> The most prominent subfamilies involved in ionone biosynthesis are CCD1 and CCD4.<sup>[8]</sup>

- CCD1 Family: Enzymes in this subfamily are typically found in the cytoplasm and are known for their broad substrate promiscuity, cleaving various carotenoids and apocarotenoids at the

9,10 and 9',10' positions.[9][10]

- CCD4 Family: These enzymes are located in the plastids and often exhibit a more specific role in carotenoid degradation, which can influence the color of flowers and fruits.[11] They are also known to cleave carotenoids at the 9,10 (9',10') positions to produce ionones.[11]

Other CCD families, such as CCD2, CCD7, and CCD8, are involved in the biosynthesis of other important apocarotenoids like crocetin (a precursor to saffron's color) and strigolactones (plant hormones), respectively.[9][12]

## Comparative Analysis of CCD Enzymes

The functional characteristics of CCD enzymes can vary significantly between different plant species, affecting their efficiency and the profile of ionones produced. Below is a summary of available quantitative data on CCD enzyme kinetics and ionone production in selected plant species.

**Table 1: Enzyme Kinetics of Plant Carotenoid Cleavage Dioxygenases (CCDs)**

Enzyme	Plant Species	Substrate	K_m	V_max	k_cat	k_cat / K_m	Reference
OeCCD1	Olea europaea (Olive)	β-apo-8'-carotenal	0.82 mM	2.30 U/mg	3.35 s <sup>-1</sup>	4.09 mM <sup>-1</sup> .s <sup>-1</sup>	[13]
InCCD1	Ipomoea nil (Morning Glory)	β-apo-8'-carotenal	0.69 mM	1.22 U/mg	1.82 s <sup>-1</sup>	2.64 mM <sup>-1</sup> .s <sup>-1</sup>	[13]

Note: Comprehensive kinetic data for a wide range of plant CCDs is not readily available in the literature, highlighting an area for future research.

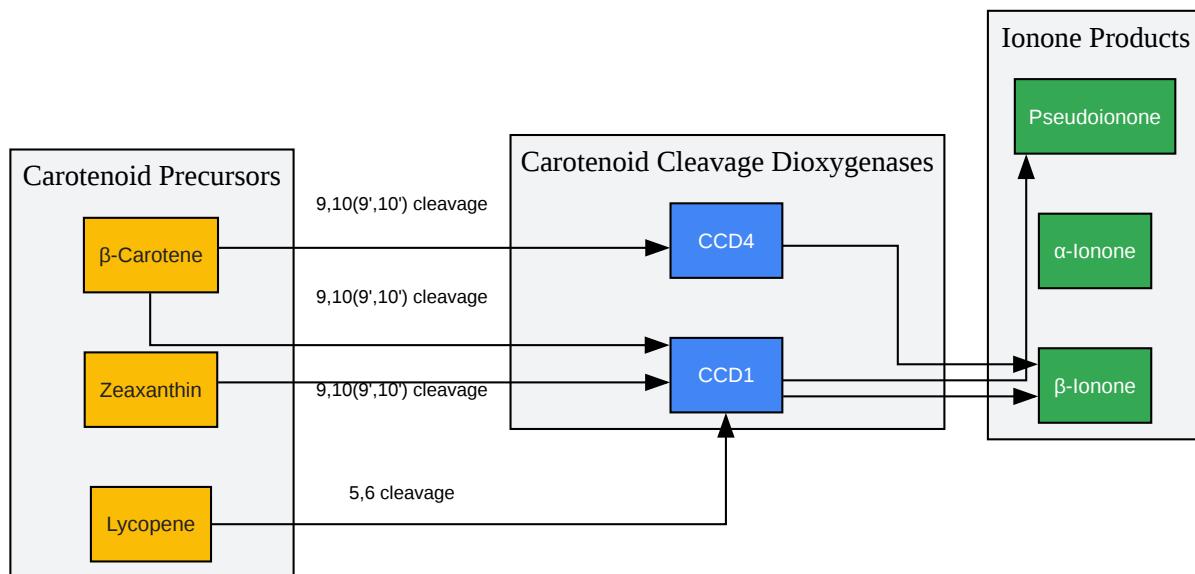
**Table 2: β-Ionone Concentration in Various Plant Tissues**

Plant Species	Tissue	$\beta$ -Ionone Concentration	Reference
Osmanthus fragrans	Living Flower Headspace	13% of total volatiles	<a href="#">[14]</a>
Osmanthus fragrans	Picked Flower Headspace	6% of total volatiles	<a href="#">[14]</a>
Rosa sp. (Musk Rose)	Fresh and Dried Flowers	~2% of essential oil	<a href="#">[15]</a>
Viola tricolor	Fresh Aerial Parts	~2% of essential oil	<a href="#">[15]</a>
Medicago marina	Flowering Stage	6% of essential oil	<a href="#">[15]</a>
Medicago marina	Vegetative Stage	14% of essential oil	<a href="#">[15]</a>
Prunus domestica (Plum)	Fruit	Above odor threshold	<a href="#">[15]</a>
Daucus carota (Carrot)	Orange and Purple Roots	Present	<a href="#">[15]</a>
Daucus carota (Carrot)	White and Yellow Roots	Absent	<a href="#">[15]</a>

Note: The reported concentrations can vary significantly based on the cultivar, developmental stage, and analytical method used.

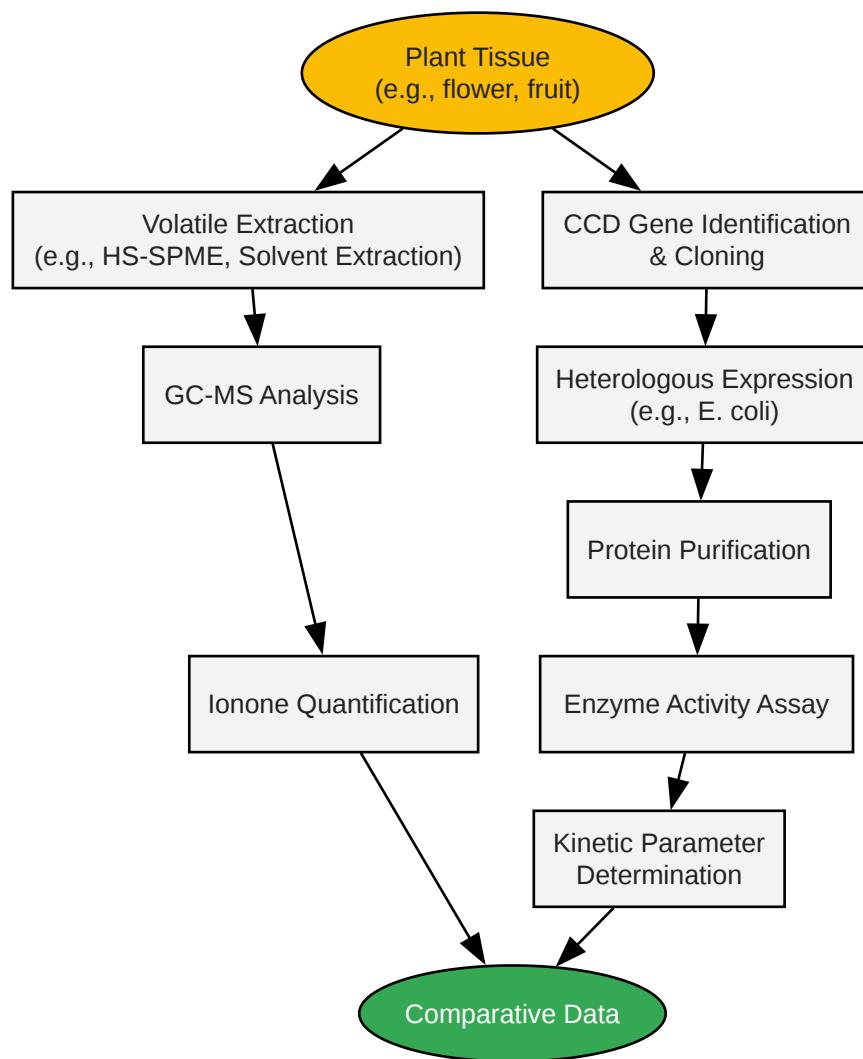
## Visualizing the Ionone Biosynthesis Pathway and Relationships

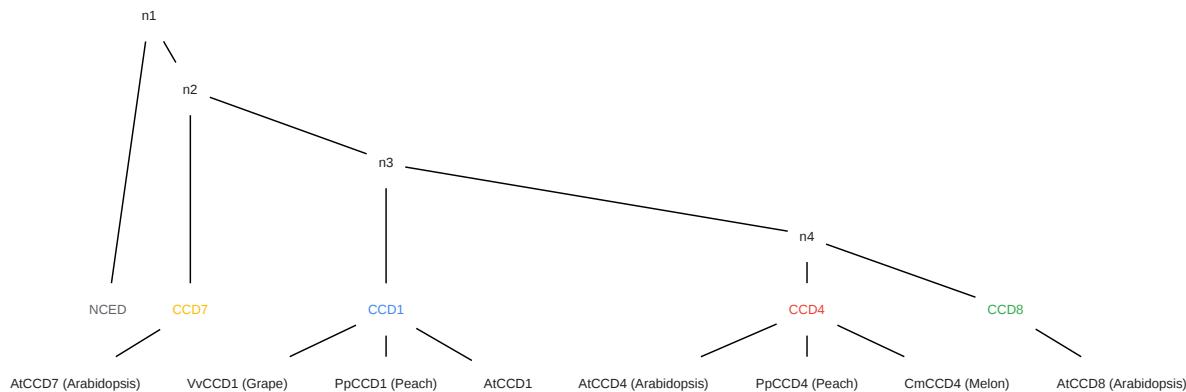
Diagrams generated using Graphviz provide a clear visual representation of the metabolic pathways and the evolutionary relationships between the key enzymes involved in ionone biosynthesis.



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Caption: General biosynthetic pathway of ionones from carotenoid precursors catalyzed by CCD1 and CCD4 enzymes.





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